

# Valbenazine tosylate molecular formula and weight

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## Compound of Interest

Compound Name: Valbenazine tosylate

Cat. No.: B611625

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## Valbenazine Tosylate: Molecular Characteristics

**Valbenazine tosylate** is a vesicular monoamine transporter 2 (VMAT2) inhibitor.[1][2][3][4] This technical guide provides a concise overview of its core molecular properties.

## Molecular Formula and Weight

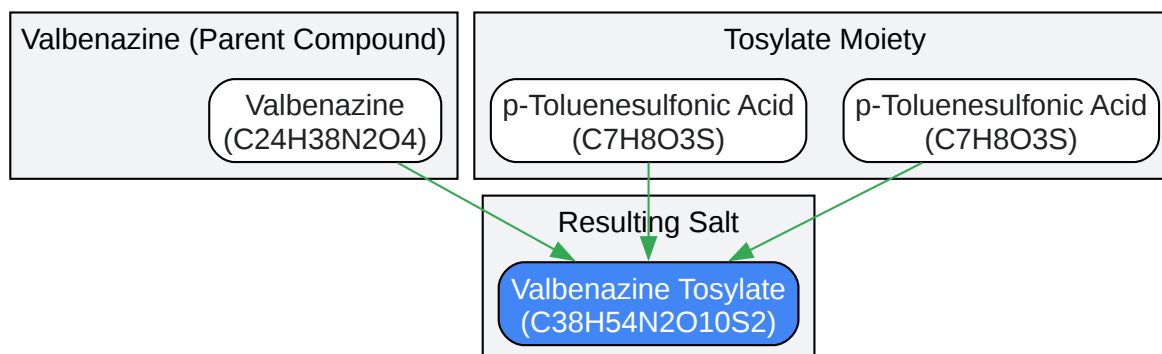
The chemical identity of **valbenazine tosylate** is defined by its molecular formula and weight. It is the ditosylate salt of valbenazine.[1] The valbenazine free base has a molecular formula of C<sub>24</sub>H<sub>38</sub>N<sub>2</sub>O<sub>4</sub> and a molecular weight of 418.57 g/mol.[1] The addition of two tosylate groups results in the molecular characteristics detailed in the table below.

Property	Value
Molecular Formula	C <sub>38</sub> H <sub>54</sub> N <sub>2</sub> O <sub>10</sub> S <sub>2</sub> [1][3][5][6]
Molecular Weight	762.97 g/mol [1][3][4][6]
Elemental Analysis	C: 59.82%, H: 7.13%, N: 3.67%, O: 20.97%, S: 8.40%[6]

## Chemical Structure and Logical Relationship

The relationship between valbenazine and its tosylate salt form can be visualized as a straightforward combination of the parent compound with two molecules of p-Toluenesulfonic

acid.



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Caption: Formation of **Valbenazine Tosylate** from its constituent parts.

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- To cite this document: BenchChem. [Valbenazine tosylate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at:

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